

Head-to-head comparison of GSK3-IN-4 and AR-A014418

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Compound of Interest

Compound Name: GSK3-IN-4

Cat. No.: B3132522

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Head-to-Head Comparison: GSK3-IN-4 and AR-A014418

A comprehensive evaluation of two notable Glycogen Synthase Kinase 3 (GSK3) inhibitors, AR-A014418 and **GSK3-IN-4**, is presented for researchers, scientists, and drug development professionals. This guide provides a detailed comparison of their biochemical properties, mechanisms of action, and cellular effects, supported by available experimental data.

While extensive information is available for AR-A014418, public data on **GSK3-IN-4** is limited. **GSK3-IN-4**, also identified as compound 0715, is described as a potent GSK3 inhibitor with potential applications in psychiatric disorder research.[1] However, specific quantitative data on its potency, selectivity, and mechanism of action are not readily available in the public domain, precluding a direct quantitative comparison. This guide will therefore provide a detailed analysis of AR-A014418 and present the available information for **GSK3-IN-4**.

AR-A014418: A Well-Characterized GSK3 Inhibitor

AR-A014418 is a potent and selective, ATP-competitive inhibitor of GSK3 β . [2] It has been extensively studied and characterized in various in vitro and in vivo models.

Biochemical and Cellular Performance of AR-A014418

Property	Value	Reference(s)
GSK3 β IC50	104 nM	[2]
GSK3 β Ki	38 nM	[2]
Mechanism of Action	ATP-competitive	[2]
Selectivity	Highly selective for GSK3 over cdc2, cdc5, and 26 other kinases	
Cellular Activity	Inhibits tau phosphorylation (Ser396) with an IC50 of 2.7 μ M in 3T3 cells	
Reduces viability of pancreatic cancer cells		

Kinase Selectivity Profile of AR-A014418

AR-A014418 demonstrates high selectivity for GSK3. In a panel of 26 other kinases, no significant inhibition was observed, highlighting its specificity. This selectivity is crucial for minimizing off-target effects in experimental and potential therapeutic applications.

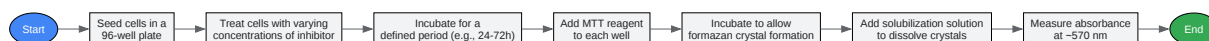
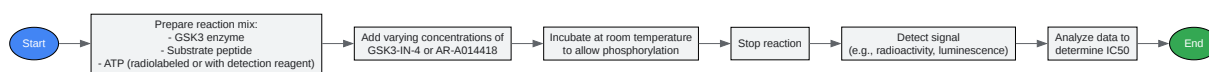
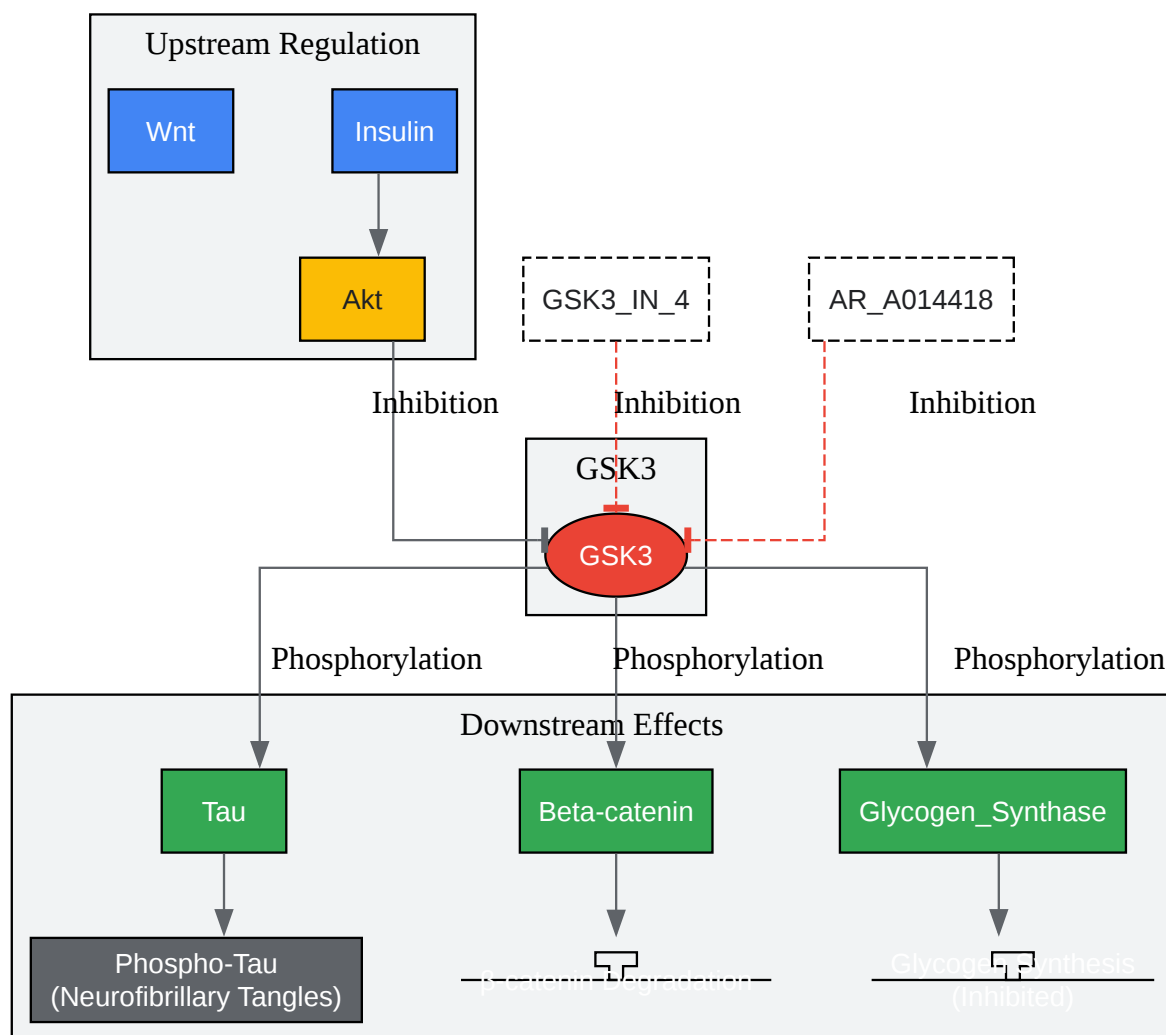
GSK3-IN-4: An Emerging GSK3 Inhibitor

GSK3-IN-4 is a potent inhibitor of GSK3. While detailed biochemical data is not publicly available, its identification as a tool for psychiatric disorder research suggests it may possess blood-brain barrier permeability and relevant in vivo activity. Further studies are required to fully characterize its profile and enable a direct comparison with established inhibitors like AR-A014418.

Signaling Pathways and Experimental Workflows

To understand the context in which these inhibitors function, it is important to visualize the GSK3 signaling pathway and the general workflows of the key experiments used to characterize them.

GSK3 Signaling Pathway



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References

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